

Aptstat3-9R Control Peptide: Technical Support Center

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Compound of Interest

Compound Name: Aptstat3-9R

Cat. No.: B1150381

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance for using the **Aptstat3-9R** control peptide in their experiments. It includes frequently asked questions (FAQs), troubleshooting guides, detailed experimental protocols, and key technical data to ensure successful and accurate results.

Frequently Asked Questions (FAQs)

Q1: What is **Aptstat3-9R** and what is its mechanism of action?

A1: **Aptstat3-9R** is a specific, cell-penetrating peptide inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3).^{[1][2]} It is composed of a STAT3-binding peptide (APTSTAT3) fused to a nine-arginine (9R) motif, which facilitates its entry into cells.^{[1][3]} The peptide works by binding to the SH2 domain of STAT3, which prevents its phosphorylation at tyrosine 705 (Tyr705) by upstream kinases like JAK2.^[4] This inhibition of phosphorylation blocks STAT3 dimerization, nuclear translocation, and its subsequent DNA binding activity, leading to the downregulation of STAT3 target genes involved in cell survival, proliferation, and metastasis, such as cyclin D1, Bcl-xL, and survivin.^{[3][4][5]}

Q2: What is the appropriate control for experiments using **Aptstat3-9R**?

A2: A scrambled version of the peptide with the 9R motif (APTscr-9R) is the recommended negative control. This peptide has a randomized amino acid sequence but retains the cell-penetrating 9R tail. It is crucial for distinguishing the specific inhibitory effects of **Aptstat3-9R**

on STAT3 signaling from any non-specific effects of peptide transduction or the 9R motif itself.
[6]

Q3: What are the recommended storage and handling conditions for **Aptstat3-9R**?

A3: For long-term stability, lyophilized **Aptstat3-9R** powder should be stored at -20°C for up to 3 years or at -80°C for longer periods.[1] Once reconstituted in a solvent like DMSO or sterile water, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to a year or -20°C for up to one month.[1][2][4] Before use, allow the vial to equilibrate to room temperature before opening to prevent condensation and moisture absorption, which can decrease peptide stability.

Q4: In which solvent should I dissolve **Aptstat3-9R**?

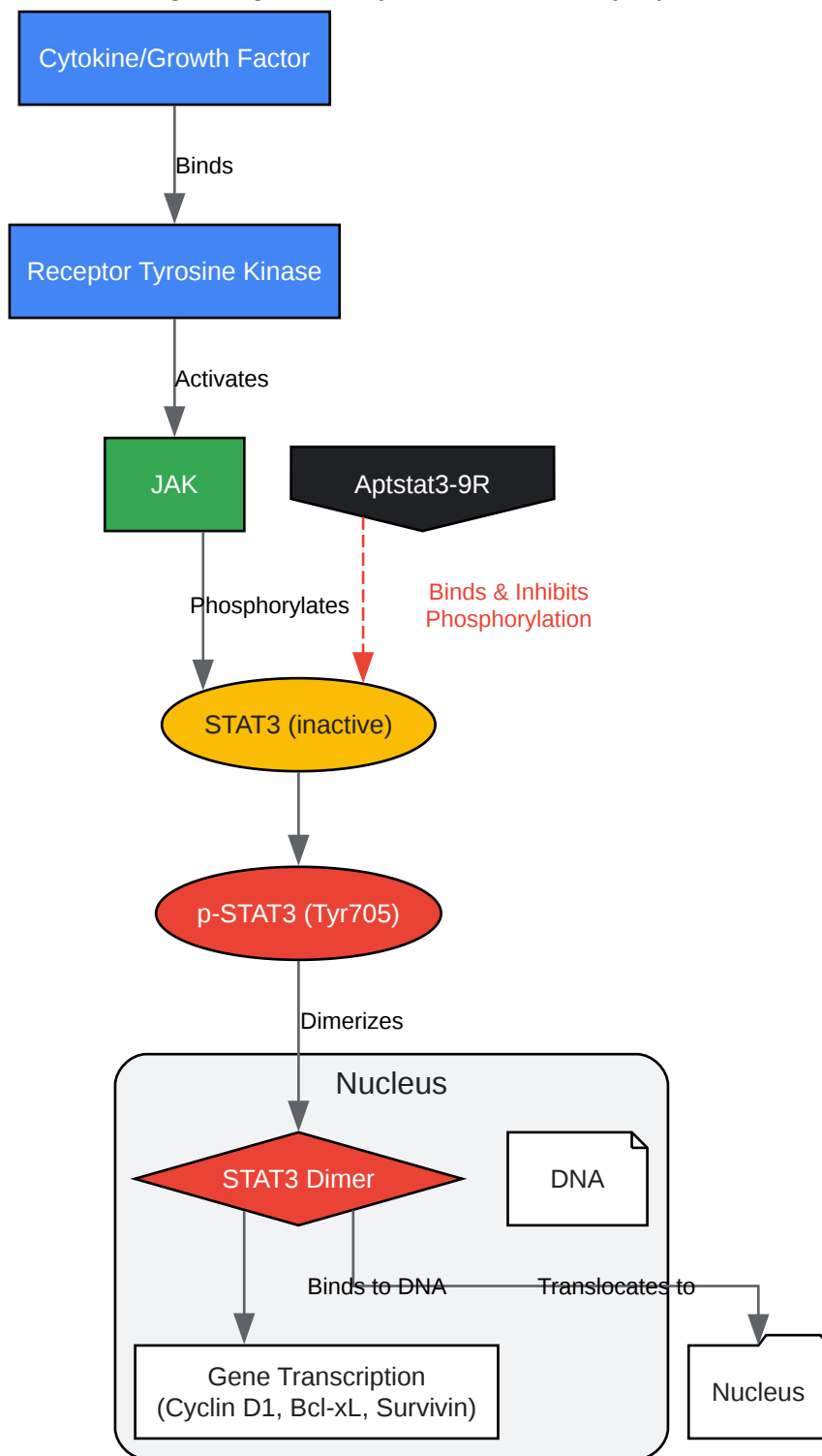
A4: **Aptstat3-9R** is soluble in DMSO.[1] For cell-based assays, it is recommended to prepare a high-concentration stock solution in fresh, high-quality DMSO and then dilute it to the final working concentration in your cell culture medium. Note that moisture-absorbing DMSO can reduce solubility.[1]

Quantitative Data Summary

Parameter	Value	Cell Line(s)	Reference
Binding Affinity (Kd)	~231 nM	-	[3][4][7][8]
In Vitro IC50	10-20 µM	A549, B16F1, HepG2	[2][4][7]
Effective In Vitro Concentration	7.5 - 30 µM	A549	[2][6]
In Vivo Dosage	8 mg/kg (intratumoral)	A549, U87MG, B16F1	[2][4]
Molecular Weight	~4947.51 g/mol	-	[1]

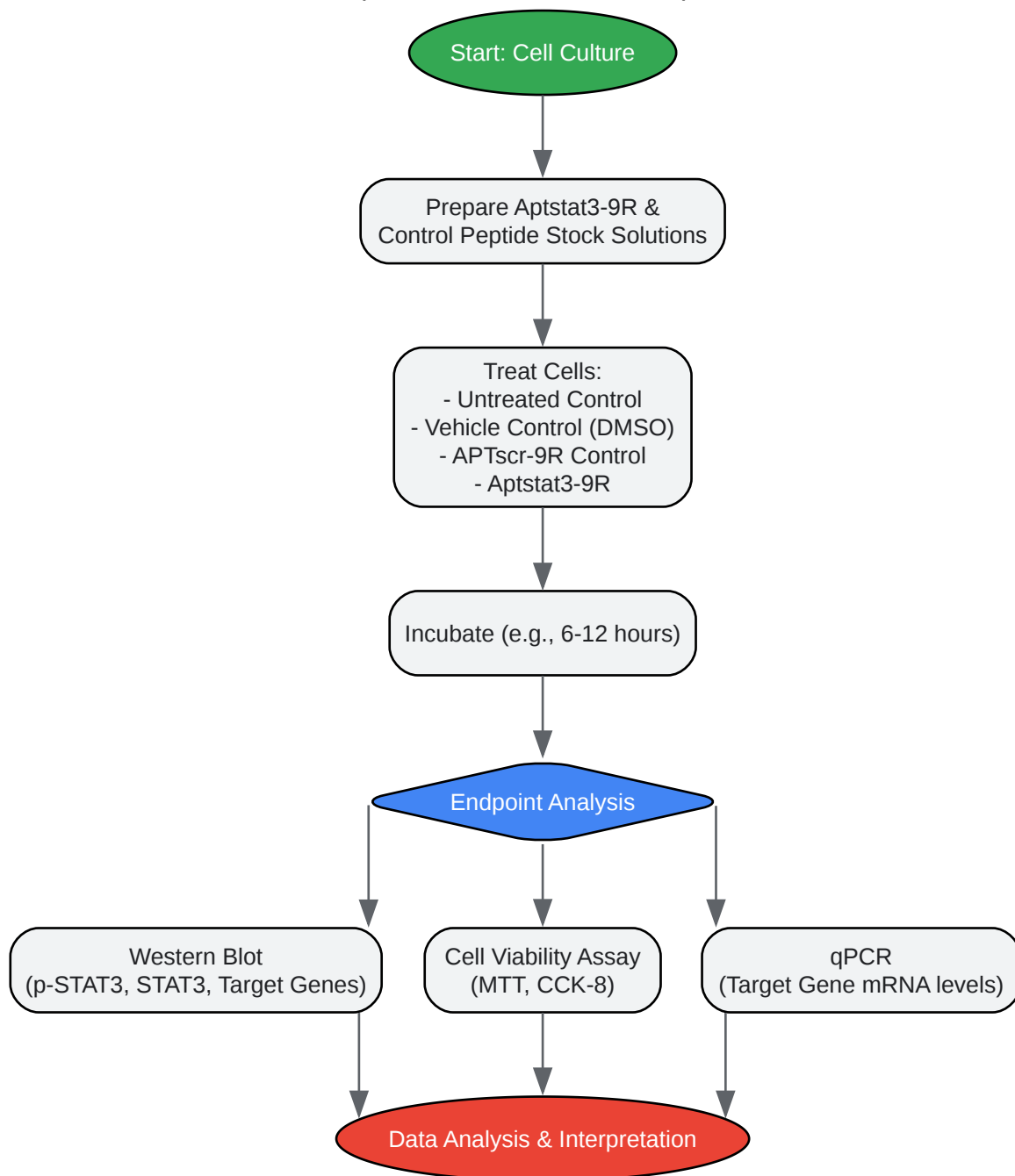
Signaling Pathway and Experimental Workflow

STAT3 Signaling Pathway and Inhibition by Aptstat3-9R

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Caption: STAT3 signaling pathway and the inhibitory action of **Aptstat3-9R**.

General Experimental Workflow for Aptstat3-9R



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